

Drofenine hydrochloride acetylcholinesterase research

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

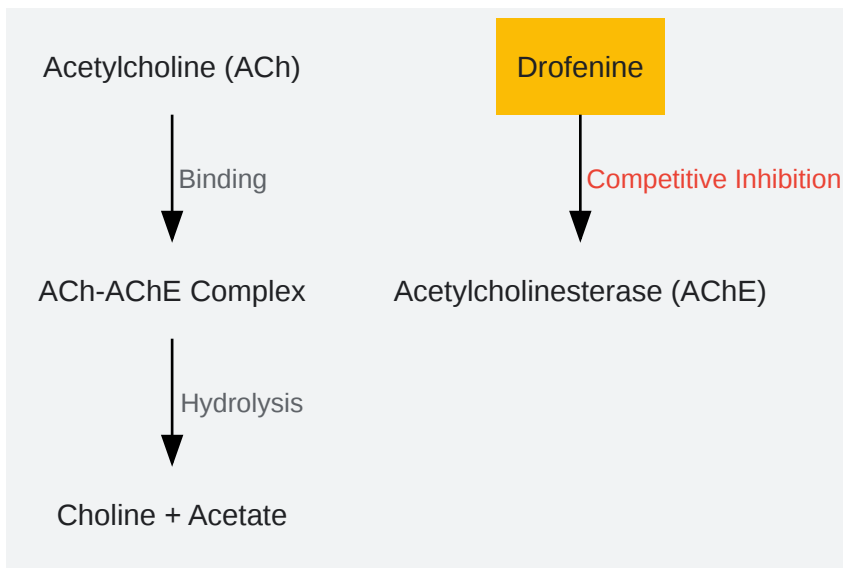
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Pharmacological Profile & Experimental Context

Drofenine hydrochloride is identified as a competitive cholinesterase inhibitor. The key quantitative data available is summarized in the table below [1].

Property	Value / Description
Inhibition Type	Competitive [1]
Ki Value	3 μ M [1]
Molecular Weight	353.93 g/mol [1]
Chemical Formula	C ₂₀ H ₃₂ ClNO ₂ [1]
CAS Number	548-66-3 [1]

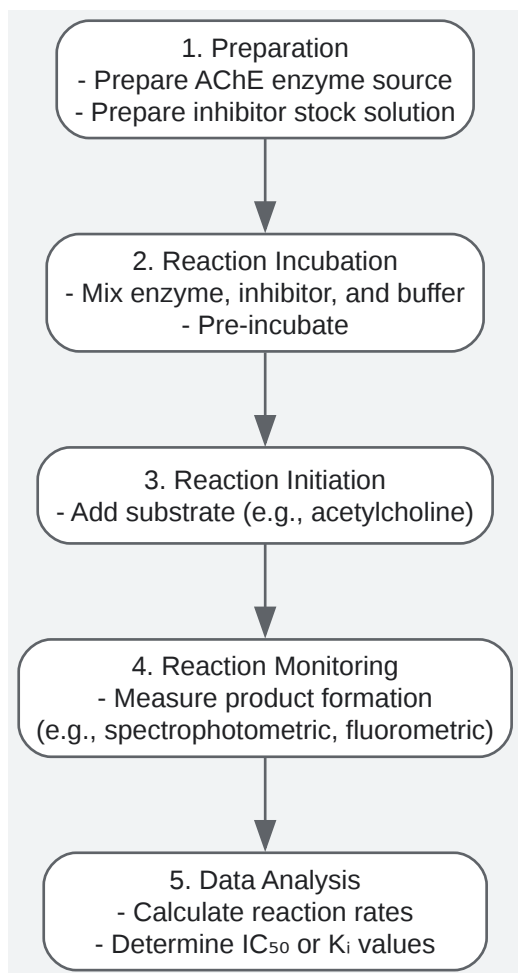
The following diagram illustrates the core concept of competitive inhibition in the context of the cholinergic system, which is fundamental to understanding Drofenine's proposed mechanism.



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General Framework for AChE Inhibition Assays

While exact protocols for Drofenine are not available in the search results, the following is a generalized workflow for evaluating acetylcholinesterase inhibitors, based on standard biochemical principles. You can use this as a template to design your own experiments.



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General Protocol for a Spectrophotometric AChE Inhibition Assay

This protocol is adapted from common laboratory practices for measuring AChE activity, where the hydrolysis of acetylcholine is coupled to a colorimetric reaction [2].

1. Reagents and Solutions

- **Enzyme:** Acetylcholinesterase (e.g., from electric eel or human erythrocytes).
- **Substrate:** Acetylthiocholine iodide (ATC).
- **Colorimetric Reagent:** 5,5'-Dithio-bis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent).
- **Inhibitor:** **Drofenine hydrochloride** stock solution dissolved in a suitable solvent like DMSO or buffer. The final concentration of solvent in the assay should not exceed 1% (v/v).

- **Buffer:** Phosphate or Tris buffer, pH 7.4-8.0.

2. Experimental Procedure

- **Setup:** In a cuvette or microplate well, mix the following:
 - Buffer (to a final volume of 1 mL or 200 μ L).
 - DTNB solution (final concentration 0.3-0.5 mM).
 - AChE enzyme solution.
 - **Drofenine hydrochloride** solution (across a range of concentrations, e.g., 1 μ M to 100 μ M).
- **Pre-incubation:** Incubate the mixture for 5-15 minutes at a controlled temperature (e.g., 25°C or 37°C).
- **Initiation:** Start the reaction by adding the substrate, acetylthiocholine iodide (final concentration 0.5-1.0 mM).
- **Measurement:** Immediately monitor the increase in absorbance at 412 nm for 5-10 minutes. The rate of this increase is proportional to the enzyme activity.

3. Data Analysis

- Calculate the velocity of the reaction ($\Delta A/\text{min}$) for each Drofenine concentration and for a no-inhibitor control (100% activity).
- Plot the percentage of remaining enzyme activity against the logarithm of the inhibitor concentration to determine the IC_{50} value (concentration that inhibits 50% of activity).
- For a competitive inhibitor like Drofenine, the inhibition constant (K_i) can be calculated from the IC_{50} value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [S]/K_m)$, where $[S]$ is the substrate concentration and K_m is the Michaelis constant for the enzyme and substrate.

Notes on Information Gaps and Further Research

The search results, while confirming Drofenine's status as an AChE inhibitor, are not sufficient for creating complete application notes. Here are the key limitations and suggestions for finding more detailed information:

- **Lack of Specific Protocols:** The search did not yield any primary research articles detailing the exact experimental conditions (buffer composition, enzyme source, incubation time) under which Drofenine's K_i of 3 μ M was determined [1].
- **Limited Mechanistic Data:** Beyond its classification as a competitive inhibitor, no deeper mechanistic studies on its interaction with the AChE active site gorge, peripheral anionic site, or its selectivity for AChE over butyrylcholinesterase (BChE) were found [2].

- **No Therapeutic Application Data:** While AChE inhibitors are used to treat neurodegenerative diseases like Alzheimer's [2], no literature was found connecting Drofenine directly to such research or any in vivo studies.

To build a comprehensive protocol, you would need to consult specialized resources like **SciFinder-n**, **Reaxys**, or **PubMed** to locate the original scientific paper(s) that first identified and characterized Drofenine's anti-cholinesterase activity.

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References

1. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]
2. Acetylcholinesterase Inhibitors in the Treatment of ... [pmc.ncbi.nlm.nih.gov]

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